

# Combretastatin A1: A Technical Guide to its Structure and Synthesis

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## Compound of Interest

Compound Name: Combretastatin A1

Cat. No.: B012590

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## Introduction

**Combretastatin A1** is a potent, naturally occurring stilbenoid isolated from the bark of the South African bushwillow tree, *Combretum caffer*. As a member of the combretastatin family, it has garnered significant attention within the scientific community for its powerful anti-cancer properties. This document provides an in-depth technical overview of the chemical structure of **Combretastatin A1** and detailed pathways for its synthesis, catering to researchers, scientists, and professionals in the field of drug development.

## Chemical Structure

**Combretastatin A1** is characterized by a cis-stilbene backbone, which is crucial for its biological activity. The molecule features two phenyl rings connected by a cis-alkene bridge. One phenyl ring is substituted with three methoxy groups, while the other contains one methoxy and two hydroxyl groups. The IUPAC name for **Combretastatin A1** is (Z)-2,3-dihydroxy-4-methoxy-5-(2-(3,4,5-trimethoxyphenyl)vinyl)phenol.[1]

Table 1: Chemical and Physical Properties of **Combretastatin A1**

Property	Value
Molecular Formula	C <sub>18</sub> H <sub>20</sub> O <sub>6</sub>
Molar Mass	332.35 g/mol
CAS Number	109971-63-3
Appearance	White solid
SMILES	<chem>COC1=C(C(=C(C=C1)C=CC2=CC(=C(C(=C2)OC)OC)OC)O)O</chem>
InChI	InChI=1S/C18H20O6/c1-21-13-8-7-12(16(19)17(13)20)6-5-11-9-14(22-2)18(24-4)15(10-11)23-3/h5-10,19-20H,1-4H3/b6-5-

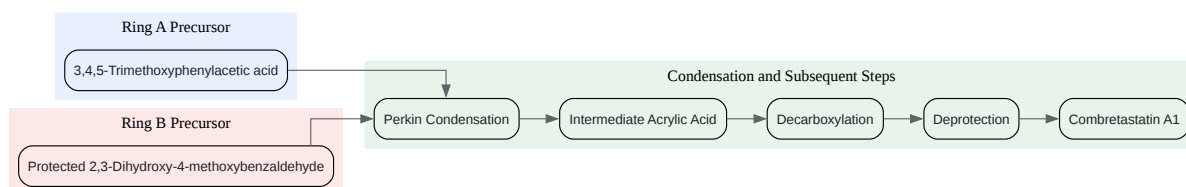
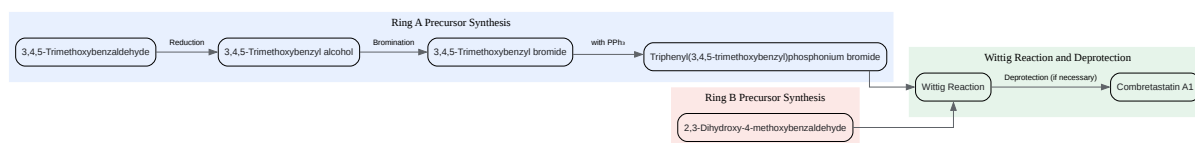
## Synthesis Pathways

The synthesis of **Combretastatin A1** has been approached through various routes, with the Wittig reaction being a cornerstone of many total synthesis strategies.<sup>[2][3]</sup> Alternative methods, such as the Perkin reaction, have also been successfully employed.<sup>[4][5]</sup>

### Wittig Reaction Pathway

The seminal total synthesis of **Combretastatin A1**, reported by Pettit et al., utilizes a Wittig reaction as the key step for constructing the cis-stilbene bridge.<sup>[2][3]</sup> This approach offers high yields and favorable stereoselectivity towards the desired cis isomer.

The general workflow for the Wittig synthesis of **Combretastatin A1** is depicted below:



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